

Handling and safety precautions for 2-Amino-1-cyclopentene-1-carbonitrile

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Compound of Interest

Compound Name: 2-Amino-1-cyclopentene-1-carbonitrile

Cat. No.: B031213

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Technical Support Center: 2-Amino-1-cyclopentene-1-carbonitrile

This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **2-Amino-1-cyclopentene-1-carbonitrile** (CAS No. 2941-23-3).

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Amino-1-cyclopentene-1-carbonitrile**?

A1: **2-Amino-1-cyclopentene-1-carbonitrile** is classified as a hazardous substance. It is harmful if swallowed, inhaled, or in contact with skin.^{[1][2]} It can cause serious eye irritation and skin irritation.^{[1][2]} Additionally, it may cause respiratory irritation.^{[1][2]}

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: When handling **2-Amino-1-cyclopentene-1-carbonitrile**, it is crucial to wear appropriate personal protective equipment. This includes chemical-resistant gloves, protective clothing, and eye/face protection such as chemical splash-resistant safety glasses or goggles with side protection.^{[3][4]} Work should be conducted in a well-ventilated area, and if ventilation is inadequate, a NIOSH/MSHA approved respirator is necessary.^{[3][4]}

Q3: What are the proper storage conditions for **2-Amino-1-cyclopentene-1-carbonitrile**?

A3: Store the container tightly closed in a dry, cool, and well-ventilated place.^[1] It is recommended to keep the product refrigerated.^[4] The substance should be stored away from heat, sources of ignition, and incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.^{[3][5][6]}

Q4: What should I do in case of accidental skin or eye contact?

A4: In case of skin contact, immediately wash the affected area with plenty of soap and water for at least 15 minutes and remove contaminated clothing.^{[3][4]} If skin irritation persists, seek medical attention.^[4] For eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do so.^{[1][3]} Continue rinsing and seek immediate medical attention.^{[3][4]}

Q5: How should I handle a spill of **2-Amino-1-cyclopentene-1-carbonitrile**?

A5: In the event of a spill, ensure the area is well-ventilated and remove all sources of ignition.^[3] Wearing appropriate PPE, you can absorb the spill with an inert material, or sweep it up, and place it into a suitable, closed container for disposal.^{[3][4]} Avoid generating dust.^[3] Prevent the substance from entering drains or waterways.^[3]

Troubleshooting Guide

Issue	Possible Cause	Solution
Mild respiratory irritation during handling.	Inadequate ventilation.	Move to a well-ventilated area or use only outdoors.[1] Ensure local exhaust ventilation is functioning correctly.[3] If irritation persists, use a NIOSH/MSHA approved respirator.[4]
Skin redness or irritation after handling.	Direct skin contact with the chemical.	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. [4] Remove and wash contaminated clothing before reuse.[1] If irritation persists, seek medical advice.[4]
Visible degradation or discoloration of the compound.	Improper storage, exposure to heat, or incompatible materials.	Ensure the compound is stored in a tightly closed container in a cool, dry, and well-ventilated area, away from heat and oxidizing agents.[1] [6]

Quantitative Data Summary

Property	Value
Molecular Formula	C ₆ H ₈ N ₂
Molecular Weight	108.14 g/mol [2]
Appearance	White crystalline solid
Solubility	Slightly soluble in water.[6]
CAS Number	2941-23-3[3]

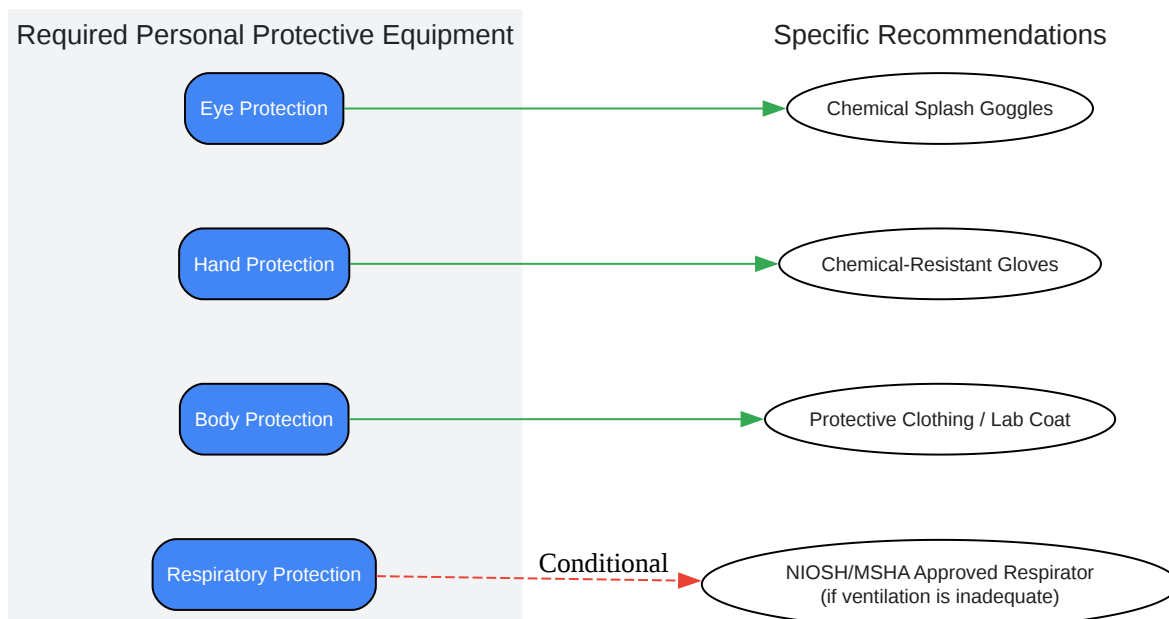
Experimental Protocols

Standard Handling Procedure

- Preparation: Before handling, ensure that a safety shower and eyewash station are readily accessible.^[4] Confirm that the work area, such as a chemical fume hood, is well-ventilated.^[3]
- Personal Protective Equipment: Don appropriate PPE, including chemical-resistant gloves, a lab coat, and chemical safety goggles.^[3]
- Handling: Avoid direct contact with the skin and eyes, and prevent the formation of dust and aerosols.^[1] Do not eat, drink, or smoke in the handling area.^{[1][3]}
- Storage: After use, ensure the container is tightly sealed and stored in a cool, dry, and well-ventilated location.^[1]
- Hygiene: Wash hands thoroughly after handling the compound.^[3]

Visual Workflows

Caption: Workflow for handling a spill of **2-Amino-1-cyclopentene-1-carbonitrile**.



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Caption: Recommended PPE for handling **2-Amino-1-cyclopentene-1-carbonitrile**.

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